

Application Notes and Protocols for 2-(Butylamino)ethanol

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Compound of Interest

Compound Name: 2-(Butylamino)ethanol

Cat. No.: B091342

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling and storage of **2-(Butylamino)ethanol**. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Physicochemical Properties

2-(Butylamino)ethanol is a colorless liquid with an amine-like odor.^[1] It is important to be aware of its physical and chemical properties to handle it safely.

Property	Value	Reference
CAS Number	111-75-1	[1]
Molecular Formula	C6H15NO	[1]
Molecular Weight	117.19 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Amine-like	[1]
Boiling Point	198 - 200 °C	[1]
Melting Point	-2.5 °C	[1]
Flash Point	85 °C	[1]
Density	0.891 g/cm ³ at 25 °C	[1]
Solubility in Water	~1,000 g/L at 20 °C	[1]
pH	11.9 (100 g/L solution at 20 °C)	[1]
Vapor Pressure	0.14 hPa at 20 °C	[1]

Safe Handling Protocols

2.1. Personal Protective Equipment (PPE)

Due to the corrosive nature of **2-(Butylamino)ethanol**, appropriate PPE is mandatory to prevent skin and eye contact, as well as inhalation of vapors.

- Eye and Face Protection: Wear chemical safety goggles with side shields and a face shield.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile rubber, neoprene).
 - Clothing: A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of potential splashing, chemical-resistant coveralls are recommended.

- **Respiratory Protection:** Use in a well-ventilated area, preferably in a chemical fume hood. If a fume hood is not available or if ventilation is inadequate, a respirator with an appropriate organic vapor cartridge is necessary.

2.2. General Handling Procedures

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where **2-(Butylamino)ethanol** is handled.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage Procedures

Proper storage of **2-(Butylamino)ethanol** is essential to maintain its stability and prevent hazardous reactions.

- **Storage Conditions:** Store in a cool, dry, and well-ventilated area.^[1] Keep containers tightly closed.^[1]
- **Container Material:** Store in the original container or a compatible container made of materials such as high-density polyethylene (HDPE). Avoid metal containers.
- **Incompatible Materials:** Keep away from strong oxidizing agents, acids, and acid anhydrides.

Experimental Protocols

4.1. Spill Cleanup Protocol

In the event of a spill, follow these procedures to safely clean and neutralize the affected area.

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated.

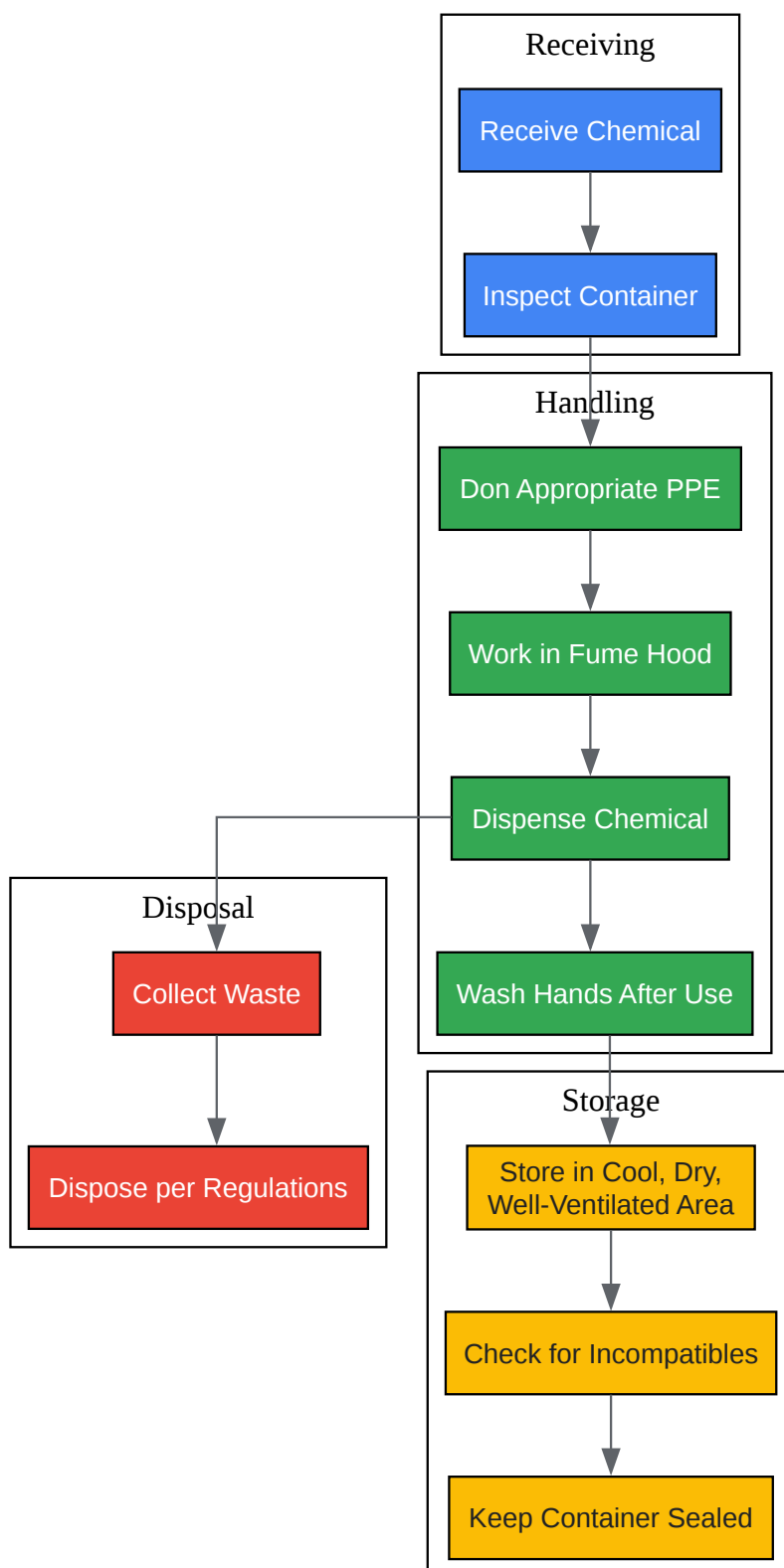
- **Don PPE:** Before addressing the spill, put on the appropriate PPE as described in section 2.1.
- **Contain the Spill:** For small spills, use an inert absorbent material such as vermiculite, sand, or commercial spill absorbents for corrosive liquids. For larger spills, create a dike around the spill with absorbent material to prevent it from spreading.
- **Neutralize the Spill:** Slowly and carefully add a neutralizing agent for alkaline spills, such as a weak acid (e.g., citric acid solution) or a commercial neutralizing agent. Start from the outer edge of the spill and work inwards. Be cautious as the neutralization reaction may generate heat.
- **Absorb the Residue:** Once the spill is neutralized (check with pH paper to ensure a neutral pH of 6-8), absorb the residue with an inert material.
- **Collect and Dispose:** Carefully scoop the absorbed material into a labeled, sealable waste container.
- **Decontaminate the Area:** Clean the spill area with soap and water.
- **Waste Disposal:** Dispose of the waste according to local, state, and federal regulations.

4.2. First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visualizations

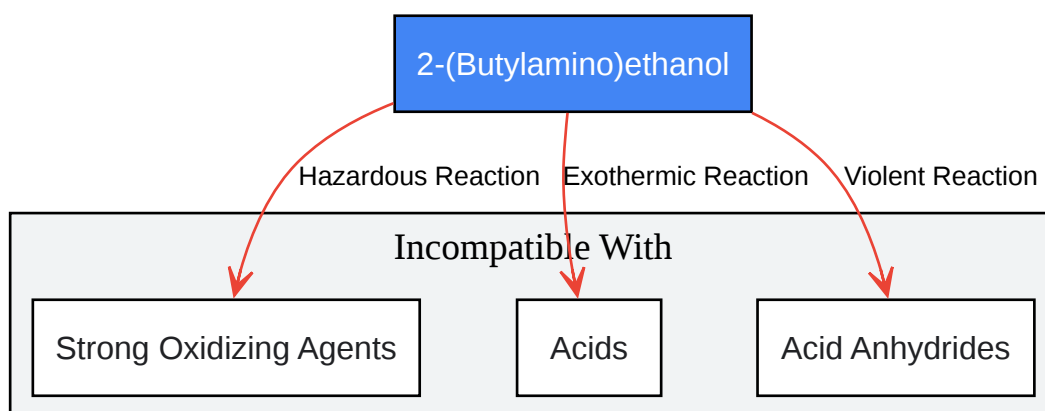
Diagram 1: Safe Handling and Storage Workflow



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Caption: Workflow for safe handling and storage of **2-(Butylamino)ethanol**.

Diagram 2: Chemical Incompatibility Relationships



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Caption: Chemical incompatibilities of **2-(Butylamino)ethanol**.

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References

- 1. 2-(Butylamino)ethanol - Safety Data Sheet [chemicalbook.com]
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